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# Application Notes and Protocols for Studying 2-Hydroxyisobutyryltransferase Enzymes

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Compound of Interest		
Compound Name:	2-Hydroxyisobutyryl-CoA	
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These application notes provide a comprehensive guide to studying 2-hydroxyisobutyryltransferase enzymes, with a focus on the well-characterized enzyme p300. The protocols outlined below cover methods for identifying 2-hydroxyisobutyrylated proteins, assessing enzyme activity, screening for inhibitors, and understanding the structural basis of enzyme function.

### Introduction to 2-Hydroxyisobutyrylation

Lysine 2-hydroxyisobutyrylation (Khib) is a recently discovered post-translational modification (PTM) where a 2-hydroxyisobutyryl group is covalently attached to the epsilon-amino group of a lysine residue.[1][2][3] This modification is increasingly recognized for its role in regulating a wide range of cellular processes, including gene transcription and metabolism.[1][4][5] The transcriptional coactivator p300, also known as EP300 or KAT3B, has been identified as a "writer" of this modification, possessing lysine 2-hydroxyisobutyryltransferase activity in addition to its well-established histone acetyltransferase (HAT) activity.[1][4][5]

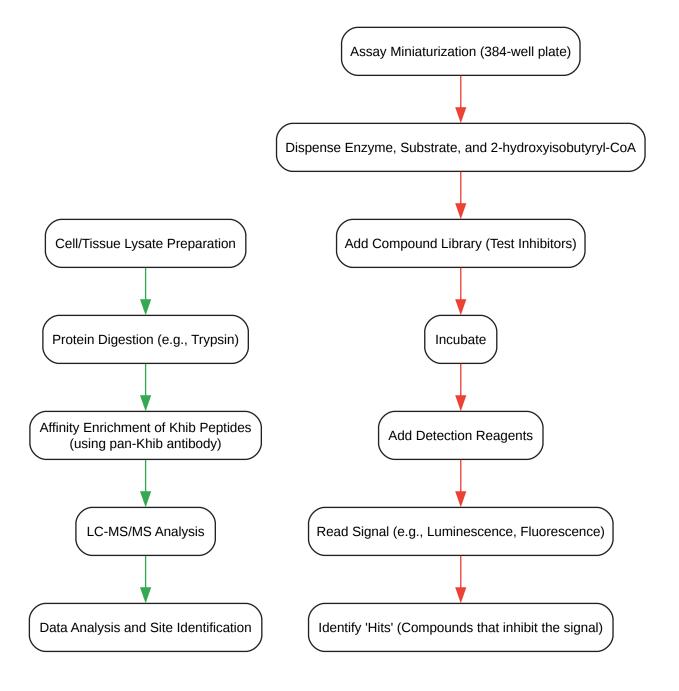
# Identifying Substrates of 2-Hydroxyisobutyryltransferases

A critical step in understanding the function of a 2-hydroxyisobutyryltransferase is the identification of its substrates. This is typically achieved through a proteomics-based approach.

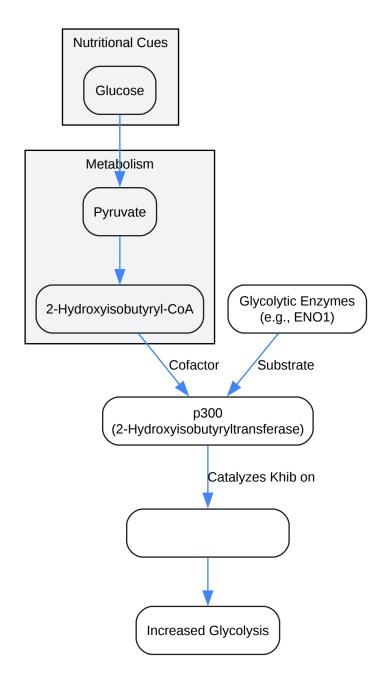


### **Workflow for Substrate Identification**









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